

Personal protective equipment for handling Methyl indoline-7-carboxylate

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Compound of Interest

Compound Name: **Methyl indoline-7-carboxylate**

Cat. No.: **B040806**

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Essential Safety and Handling Guide for Methyl Indoline-7-Carboxylate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Methyl indoline-7-carboxylate** in a laboratory setting. It is designed to be a primary resource for researchers, scientists, and professionals in drug development, ensuring safe and compliant laboratory practices.

Disclaimer: A complete Safety Data Sheet (SDS) for **Methyl indoline-7-carboxylate** is not readily available. The information provided herein is synthesized from data on closely related indole-carboxylate compounds and should be used as a precautionary guide. Always consult with your institution's safety officer and adhere to all local regulations.

I. Personal Protective Equipment (PPE)

When handling **Methyl indoline-7-carboxylate**, the following personal protective equipment is mandatory to minimize exposure and ensure personal safety.

PPE Category	Specific Requirements
Eye Protection	Chemical safety goggles or a face shield must be worn to protect against dust and splashes.
Hand Protection	Chemical-resistant gloves, such as nitrile rubber, are required. Inspect gloves for integrity before each use and dispose of them properly after handling.
Body Protection	A full-length laboratory coat is necessary to prevent skin contact.
Respiratory Protection	In cases of inadequate ventilation or when handling large quantities that may generate dust, a NIOSH-approved respirator is recommended. [1]

II. Hazard Identification and Safety Data

While specific quantitative safety data for **Methyl indoline-7-carboxylate** is limited, the following tables summarize known physical properties and hazard classifications based on available information for the compound and its close relatives.

Physical and Chemical Properties of **Methyl Indoline-7-Carboxylate**

Property	Value
Melting Point	69-69.5 °C [2]
Boiling Point	328.4 ± 31.0 °C (estimate) [2]
Molecular Formula	C ₁₀ H ₁₁ NO ₂
Molecular Weight	177.20 g/mol
Storage	2-8 °C, protected from light [2]

GHS Hazard Statements for Related Indole-Carboxylate Compounds

Hazard Statement	Description
H315	Causes skin irritation [1] [3] [4]
H319	Causes serious eye irritation [1] [3] [4]
H335	May cause respiratory irritation [1] [3] [4]

III. Operational Plan: Step-by-Step Handling Procedure

Adherence to the following procedural steps is crucial for the safe handling of **Methyl indoline-7-carboxylate**.

- Preparation:
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that an eyewash station and safety shower are readily accessible.
 - Don all required personal protective equipment (goggles, gloves, lab coat).
- Handling:
 - Work in a well-ventilated area to avoid the inhalation of any dust or vapors.[\[4\]](#)
 - Avoid direct contact with the skin, eyes, and clothing.[\[4\]](#)
 - When transferring the solid, use appropriate tools (e.g., spatula) to minimize dust generation.
 - Keep the container tightly closed when not in use.
- In Case of Exposure:
 - Skin Contact: Immediately wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical attention.[\[1\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1]
- Inhalation: Move the individual to fresh air. If they feel unwell, seek medical advice.[1]
- Ingestion: Rinse the mouth with water and seek immediate medical attention.[5]

IV. Disposal Plan

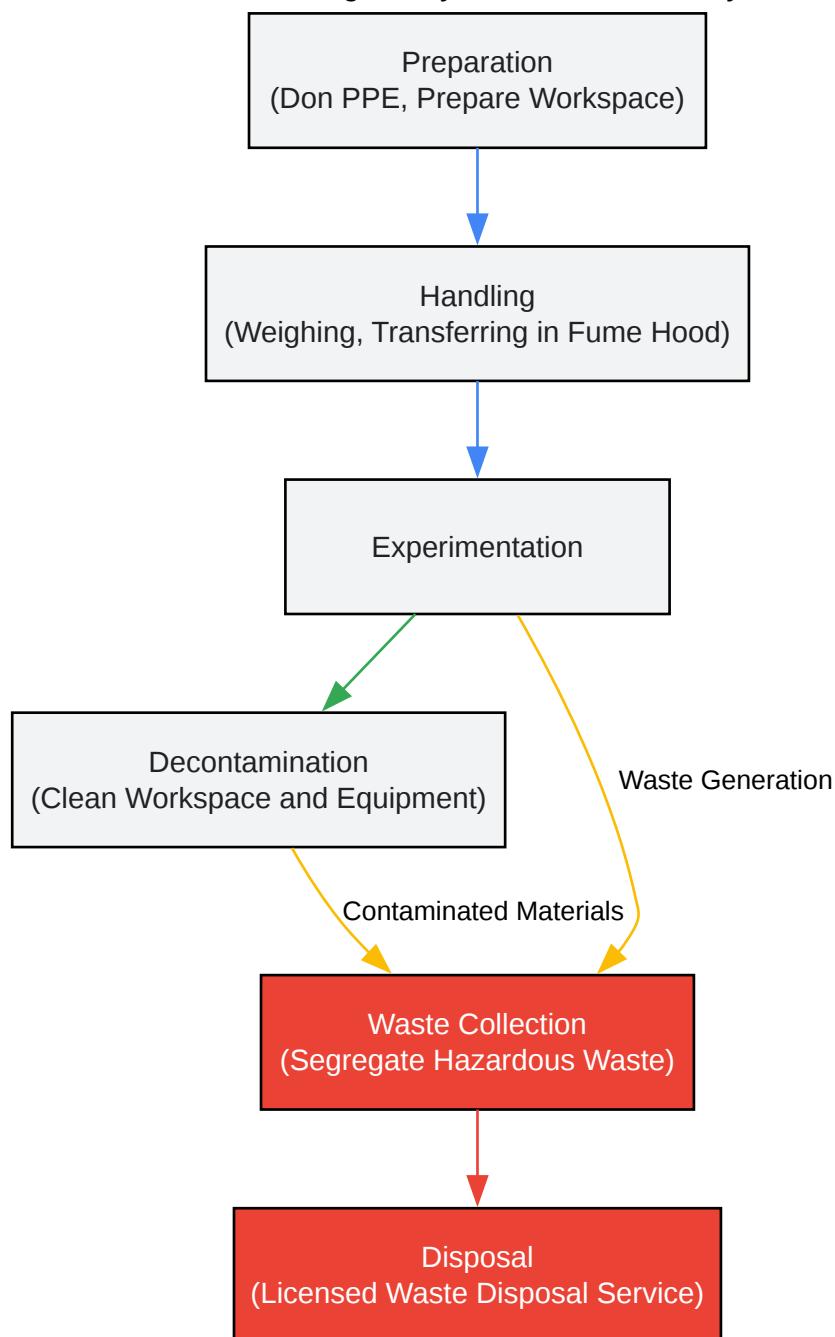
Proper disposal of **Methyl indoline-7-carboxylate** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all waste material, including any contaminated disposables (e.g., gloves, weighing paper), in a designated and clearly labeled hazardous waste container.
- Disposal Method:
 - The primary recommended disposal method is through a licensed professional waste disposal service.
 - It may be possible to dissolve the material in a combustible solvent and incinerate it in a chemical incinerator equipped with an afterburner and scrubber.[5]
 - Always consult and adhere to all federal, state, and local environmental regulations regarding chemical waste disposal.[5]
- Container Disposal:
 - Empty containers should be triple-rinsed (or equivalent) before being offered for recycling or reconditioning. Puncturing the container to render it unusable for other purposes is also a recommended practice before disposal in a sanitary landfill.

V. Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **Methyl indoline-7-carboxylate** from initial preparation to final disposal.

Workflow for Handling Methyl Indoline-7-Carboxylate

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Caption: A flowchart outlining the key steps for the safe handling and disposal of **Methyl indoline-7-carboxylate**.

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